

# An In-depth Technical Guide to Sulfo-Cyanine5-Alkyne for Click Chemistry

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## Compound of Interest

Compound Name: *Cyanine5 alkyne*

Cat. No.: *B606867*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Sulfo-Cyanine5-alkyne, a key reagent in the field of bioconjugation. We will delve into its chemical properties, provide detailed protocols for its application in click chemistry, and illustrate the underlying mechanisms and workflows through diagrams. This document is intended to serve as a practical resource for researchers leveraging click chemistry for labeling and detecting biomolecules.

## Core Properties of Sulfo-Cyanine5-Alkyne

Sulfo-Cyanine5-alkyne is a water-soluble, far-red fluorescent dye specifically modified with an alkyne group. This functionalization allows for its covalent attachment to azide-modified molecules through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry. The sulfonate groups enhance its hydrophilicity, making it particularly suitable for labeling biological macromolecules such as proteins and nucleic acids in aqueous environments.<sup>[1][2][3][4]</sup> Its fluorescence is generally pH-insensitive between pH 4 and 10.<sup>[5]</sup>

The key quantitative specifications of Sulfo-Cyanine5-alkyne are summarized in the table below. These values are essential for designing and executing quantitative fluorescence-based assays.

Property	Value	Source(s)
Molecular Weight	~701.8 g/mol (sodium salt)	
	~787.96 g/mol	
Excitation Maximum ( $\lambda_{ex}$ )	~646 - 650 nm	
Emission Maximum ( $\lambda_{em}$ )	~662 - 680 nm	
Extinction Coefficient	~250,000 - 271,000 $\text{cm}^{-1}\text{M}^{-1}$	
Fluorescence Quantum Yield	~0.2	
Solubility	Water, DMSO, DMF	
Storage Conditions	-20°C in the dark for long-term storage	

## The Click Chemistry Reaction: A Visual Representation

The core of this technology is the click reaction, which forms a stable triazole linkage between the alkyne-functionalized dye and an azide-modified target molecule. This reaction is highly specific and bioorthogonal, meaning it does not interfere with native biological functional groups.

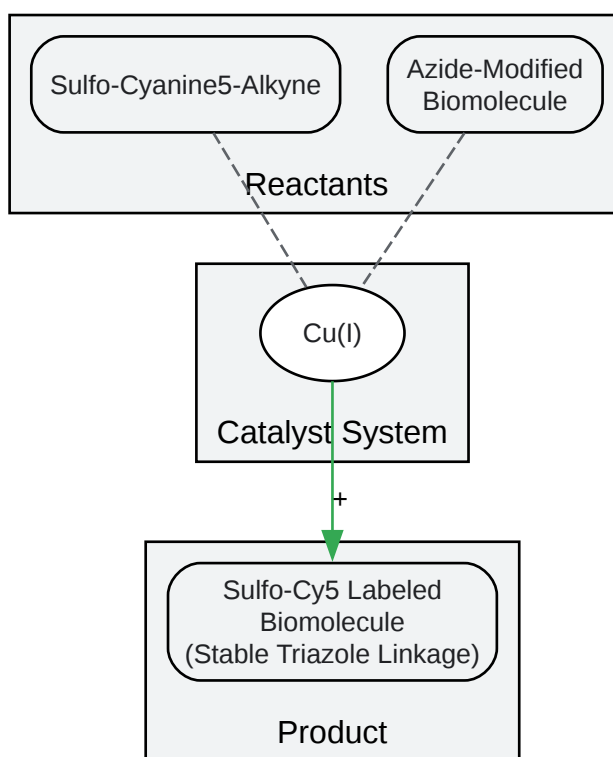


Figure 1: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

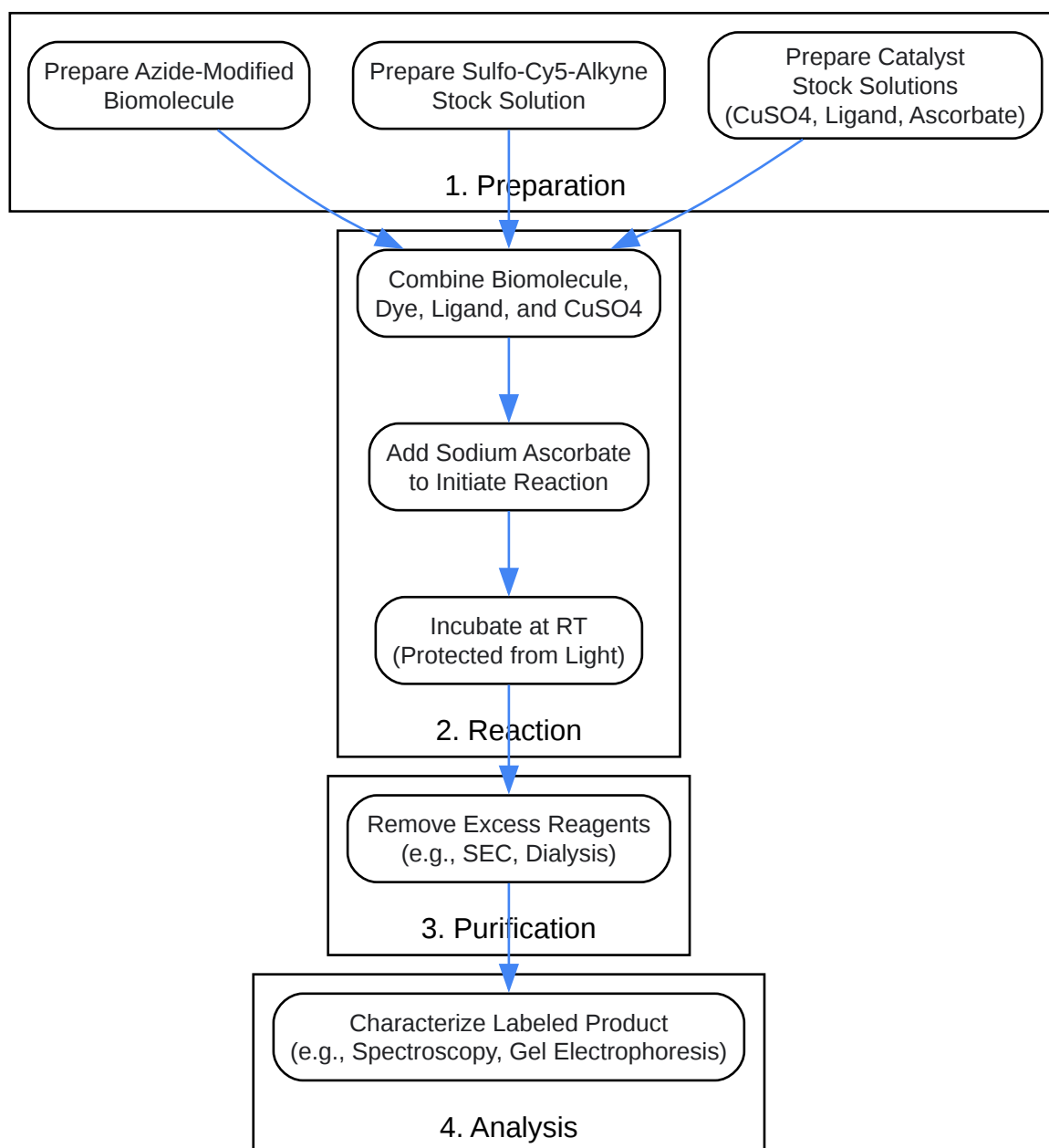


Figure 2: General Experimental Workflow for Click Chemistry Labeling

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## References

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